

# The Elusive Discovery of **cis-5-Dodecenoic Acid**: A Technical Overview

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## Compound of Interest

Compound Name: **cis-5-Dodecenoic acid**

Cat. No.: **B1201490**

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Despite extensive investigation into the scientific literature, the precise details surrounding the initial discovery and historical development of **cis-5-Dodecenoic acid** remain largely undocumented. While this monounsaturated fatty acid is recognized for its presence in select natural sources and its involvement in certain biological processes, a definitive record of its first isolation, the researchers responsible, and the specific timeline of its characterization is not readily available in published materials.

This technical guide consolidates the current knowledge on **cis-5-Dodecenoic acid**, focusing on its known occurrences, physicochemical properties, and biological significance, while acknowledging the conspicuous absence of a detailed discovery narrative.

## Natural Occurrences

**cis-5-Dodecenoic acid** has been identified as a constituent of the essential oils of at least two plant species:

- *Aquilaria sinensis*: A tree species native to China, highly valued for the production of agarwood.
- *Paeonia lactiflora* Pall.: A species of herbaceous peony native to central and eastern Asia, commonly used in traditional medicine.

While analyses of the fatty acid profiles of these plants confirm the presence of **cis-5-Dodecenoic acid**, these studies do not appear to represent the first instance of its

identification.

## Physicochemical Properties

The fundamental chemical and physical characteristics of **cis-5-Dodecenoic acid** are well-established.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>22</sub> O <sub>2</sub>
Molecular Weight	198.30 g/mol
CAS Number	2430-94-6
IUPAC Name	(5Z)-5-Dodecenoic acid
Synonyms	(Z)-dodec-5-enoic acid, 5Z-dodecenoic acid
Appearance	Not definitively specified in available literature
Boiling Point	135 °C at 0.4 mmHg
Density	0.906 g/mL at 25 °C
Refractive Index	1.454 at 20 °C

## Biological Significance and Research

Current research has shed some light on the biological activities of **cis-5-Dodecenoic acid**, although this area warrants further exploration.

### Anti-Inflammatory Activity

One of the noted biological activities of **cis-5-Dodecenoic acid** is its ability to inhibit cyclooxygenase (COX) enzymes. It has been shown to inhibit both COX-1 and COX-2, suggesting potential anti-inflammatory properties. This mechanism of action is shared by many non-steroidal anti-inflammatory drugs (NSAIDs).

### Biosynthesis and Metabolism

In some organisms, **cis-5-Dodecenoic acid** is involved in specific metabolic pathways. For instance, in *Escherichia coli*, it is an intermediate in the biosynthesis of unsaturated fatty acids. The enzyme FabB plays a crucial role in the elongation of cis-3-decenoyl-ACP, a precursor to **cis-5-Dodecenoic acid**.

## Experimental Protocols

Due to the lack of a seminal discovery paper, a detailed "key experiment" for its initial isolation cannot be provided. However, modern techniques for the extraction and analysis of fatty acids from plant materials would be applicable.

## General Extraction and Analysis Workflow

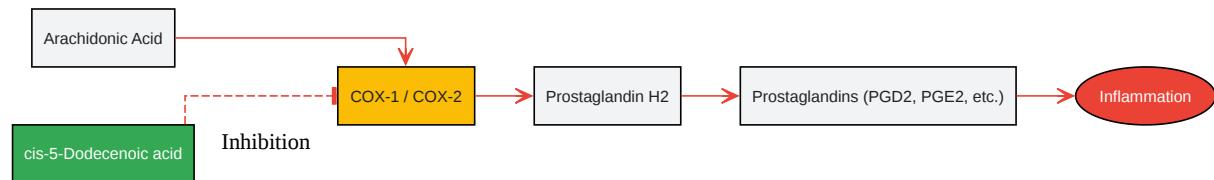


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Caption: A generalized workflow for the extraction and identification of fatty acids from plant sources.

## Signaling Pathways

While specific signaling pathways directly modulated by **cis-5-Dodecenoic acid** are not extensively detailed, its role as a COX inhibitor places it within the broader context of prostaglandin synthesis.



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Caption: Inhibition of the prostaglandin synthesis pathway by **cis-5-Dodecenoic acid**.

## Conclusion

In conclusion, while **cis-5-Dodecenoic acid** is a known natural product with emerging areas of biological interest, its discovery and early history are not well-documented in the accessible scientific record. Further historical and phytochemical research may be necessary to uncover the origins of our knowledge of this particular fatty acid. The information presented here summarizes the current understanding and provides a framework for future investigation into its properties and applications.

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